

An In-depth Technical Guide to Direct Blue 67: Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct blue 67

Cat. No.: B1217340

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for the industrial dye, **Direct Blue 67**. The information is compiled to assist laboratory professionals in establishing safe handling and emergency protocols.

Chemical and Physical Properties

Direct Blue 67 is a water-soluble, double azo class dye. Its primary applications include the dyeing of cellulosic materials such as cotton and paper, as well as protein fibers like wool and silk.^[1] Key identifying and physical properties are summarized below.

Property	Value	Reference
CAS Number	3354-97-0	[1]
Molecular Formula	C ₃₄ H ₂₄ N ₅ Na ₃ O ₁₂ S ₃	[1]
Molecular Weight	859.75 g/mol	[1]
Synonyms	Direct Supra Light Fast Blue 3R, Direct Fast Blue 3RL, ACDI Blue 3R	[1]
C.I. Number	27925	
Physical Appearance	Bluish-red to black powder	[1]
Solubility	Soluble in water; slightly soluble in ethanol; insoluble in other organic solvents.	[1]

Toxicological Data and Hazard Identification

Quantitative toxicological data, such as LD50 values for **Direct Blue 67**, are not readily available in the public domain. However, as with many azo dyes, particularly those based on benzidine, there is a potential for hazard.[2] Some azo colorants can break down to form carcinogenic arylamines.[2] Therefore, the substance should be handled with care, assuming it may be harmful if swallowed, inhaled, or absorbed through the skin.[3][4]

Potential Health Effects:

- Inhalation: May cause irritation to the respiratory tract.[3]
- Skin Contact: May cause skin irritation in sensitive individuals.[3]
- Eye Contact: Dust may cause irritation and inflammation.[3]
- Ingestion: May be harmful if swallowed, potentially causing gastrointestinal irritation.[3]
- Chronic Effects: Some direct dyes are known to be mutagenic, and prolonged exposure has been associated with health risks.[2]

Safe Handling and Experimental Protocols

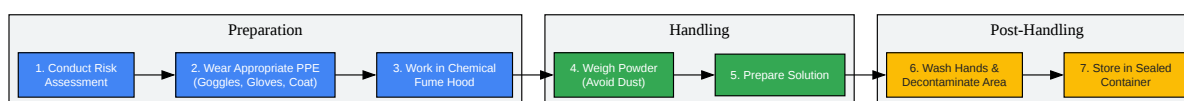
Given the lack of specific experimental protocols for **Direct Blue 67**, the following general procedures, adapted from safety data sheets for similar direct dyes, should be implemented to minimize exposure and ensure laboratory safety.

- Ventilation: Always handle **Direct Blue 67** powder in a well-ventilated area, preferably within a chemical fume hood, to minimize dust generation and accumulation.[\[3\]](#)[\[5\]](#)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[3\]](#)[\[5\]](#) An eyewash station should be readily accessible.[\[5\]](#)
- Skin Protection: Wear chemical-resistant protective gloves (e.g., nitrile) and a lab coat or protective clothing to prevent skin contact.[\[3\]](#)[\[5\]](#)
- Respiratory Protection: If handling large quantities or if dust cannot be controlled, wear an approved respirator in accordance with OSHA standard 1910.134.[\[3\]](#)[\[5\]](#)
- Risk Assessment: Before use, conduct a risk assessment for the planned procedure.
- Preparation: Ensure all necessary PPE is worn correctly. Work within a designated and properly functioning chemical fume hood.
- Weighing: Handle the powder carefully to avoid creating dust. Use a spatula to transfer the material.
- Dissolving: When preparing solutions, add the powder slowly to the solvent (e.g., water) to prevent splashing.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[3\]](#) Decontaminate the work surface.
- Storage: Store **Direct Blue 67** in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[\[3\]](#)[\[6\]](#)
- Evacuation: Keep unnecessary personnel away from the spill area.[\[5\]](#)
- Ventilation: Ensure the area is well-ventilated.

- Containment: Prevent the spilled powder from spreading or becoming airborne. Do not flush down drains.[5]
- Cleanup: Carefully sweep or vacuum the spilled material into a closed, labeled container for disposal.[5] Avoid generating dust. Use an approved industrial vacuum cleaner.[5]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the contaminated materials and waste according to local, state, and federal regulations.[5]

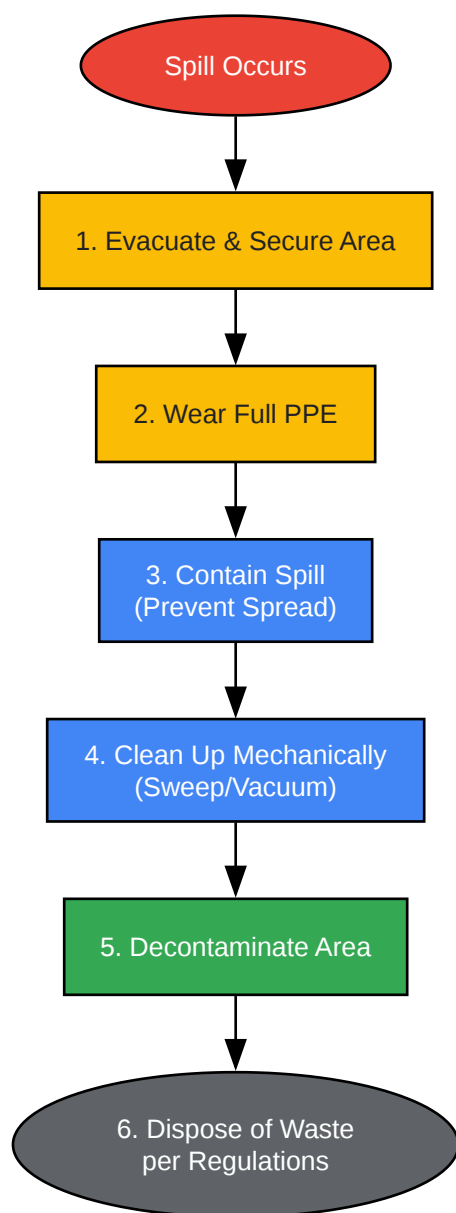
Workflows and Logical Diagrams

The following diagrams illustrate the logical flow for safely handling **Direct Blue 67** and responding to an accidental spill.



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the safe handling of **Direct Blue 67** powder in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the emergency response protocol for a **Direct Blue 67** powder spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sdinternational.com [sdinternational.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. emperordye.com [emperordye.com]
- 4. edvotek.com [edvotek.com]
- 5. kochcolor.com [kochcolor.com]
- 6. solomoncolors.com [solomoncolors.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Direct Blue 67: Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217340#direct-blue-67-safety-data-sheet-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com